

Navigating the Solubility Landscape of Disperse Blue 291: A Technical Guide

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Compound of Interest

Compound Name: Disperse blue 291G

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Introduction

Disperse Blue 291, a monoazo dye, is utilized in various applications, including textile dyeing and printing.^{[1][2]} Its utility in diverse industrial and research settings is significantly influenced by its solubility characteristics in different organic solvents. Understanding these properties is crucial for optimizing reaction conditions, developing new formulations, and conducting toxicological studies. This technical guide provides a comprehensive overview of the known solubility properties of Disperse Blue 291 and outlines a detailed experimental protocol for its quantitative determination. While specific quantitative solubility data for Disperse Blue 291 in a wide range of organic solvents is not readily available in public literature^[3], this guide consolidates qualitative information and provides a robust framework for researchers to generate this critical data in-house.

Physicochemical Properties of Disperse Blue 291

A foundational understanding of the physicochemical properties of Disperse Blue 291 is essential for predicting its solubility behavior.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₁ BrN ₆ O ₆	[2][3]
Molecular Weight	509.31 g/mol	[3][4]
Appearance	Dark blue tiny particles	[2]
Boiling Point	700.4 °C at 760 mmHg	[3]
XLogP3-AA	4.1	[4]

Qualitative Solubility Data

Disperse dyes, by their nature, are characterized by low water solubility and good solubility in organic solvents.[5][6] Based on general principles of "like dissolves like" and information on similar dyes, a qualitative solubility profile for Disperse Blue 291 can be inferred. One study noted the use of acetone and DMSO as solvents for Disperse Blue 291, implying some degree of solubility in these polar aprotic solvents.[7]

Solvent Class	Specific Solvents	Expected Qualitative Solubility
Polar Aprotic	Acetone, Dimethyl Sulfoxide (DMSO)	Soluble[7]
Alcohols	Methanol, Ethanol	Likely Soluble
Ketones	Methyl Ethyl Ketone (MEK)	Likely Soluble
Esters	Ethyl Acetate, Butyl Acetate	Likely Soluble
Aromatic Hydrocarbons	Toluene, Xylene	Limited to Insoluble
Aliphatic Hydrocarbons	Hexane, Heptane	Insoluble

Experimental Protocols for Quantitative Solubility Determination

To obtain precise solubility data, a systematic experimental approach is necessary. The following protocol outlines a reliable gravimetric method for determining the solubility of Disperse Blue 291 in various organic solvents.

Objective: To quantitatively determine the saturation solubility of Disperse Blue 291 in a specific organic solvent at a defined temperature.

Materials:

- Disperse Blue 291
- Selected organic solvents (analytical grade)
- Glass vials with tight-sealing caps
- Thermostatic shaker or incubator
- Syringes and syringe filters (0.45 μm)
- Pre-weighed volumetric flasks
- Analytical balance
- Oven or vacuum oven
- Desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of Disperse Blue 291 to a glass vial.
 - Accurately pipette a known volume of the chosen organic solvent into the vial.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:

- Place the vial in a thermostatic shaker set to the desired temperature (e.g., 25 °C, 37 °C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. It is advisable to perform a preliminary study to determine the minimum time required to achieve equilibrium.
- Sample Collection and Filtration:
 - Allow the vial to stand undisturbed at the set temperature for at least 2 hours to permit undissolved solids to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately attach a 0.45 μm syringe filter and dispense the clear, saturated solution into a pre-weighed, clean, and dry volumetric flask.
- Gravimetric Analysis:
 - Record the exact volume of the filtered saturated solution.
 - Place the volumetric flask in an oven at a temperature sufficient to evaporate the solvent without degrading the dye. A vacuum oven is recommended for heat-sensitive compounds or high-boiling point solvents.
 - Once all the solvent has evaporated, cool the flask to room temperature in a desiccator.
 - Weigh the flask containing the dried dye residue on an analytical balance.
 - Repeat the drying and weighing cycles until a constant weight is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved Disperse Blue 291 by subtracting the initial weight of the empty flask from the final constant weight.
 - The solubility (S) can be expressed in various units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL), using the following formula:

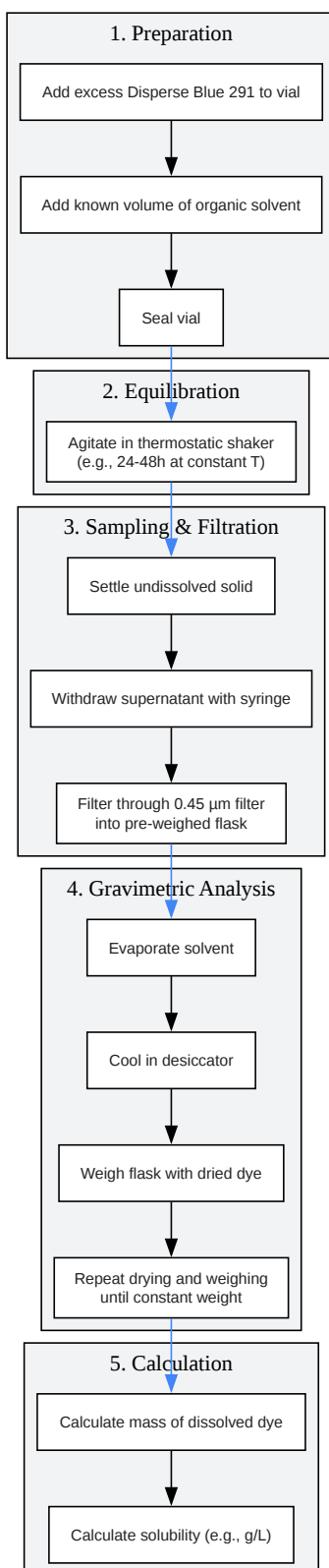
$$S \text{ (g/L)} = (\text{Mass of dried dye (g)}) / (\text{Volume of filtered solution (L)})$$

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheets (SDS) for Disperse Blue 291 and all organic solvents used in the experiment.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of Disperse Blue 291.



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Caption: Workflow for Quantitative Solubility Determination.

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